

An In-Depth Technical Guide to N-nitroso-clozapine Derivatives

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Compound of Interest

Compound Name: *N*-nitroso-clozapine

CAS No.: 156632-03-0

Cat. No.: B16350496

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structures and properties of two N-nitroso derivatives of clozapine: N-nitroso-desmethyl-clozapine and **N-nitroso-clozapine**. These compounds are primarily recognized as potential impurities in the manufacturing of the atypical antipsychotic drug clozapine. This document summarizes their known chemical and physical properties, discusses their potential biological significance in the context of nitrosamine impurities, and provides information on related compounds to infer potential biological activities.

Chemical Structures and Identification

Two primary N-nitroso derivatives of clozapine have been identified, differing by the site of nitrosation.

- N-nitroso-desmethyl-clozapine (Clozapine EP Impurity C): Nitrosation occurs on the piperazine ring nitrogen of desmethyl-clozapine.

- **N-nitroso-clozapine**: Nitrosation occurs on the nitrogen atom of the dibenzodiazepine ring system of clozapine.

The structural details and identifiers for these compounds are presented below.

Table 1: Chemical Identification of **N-nitroso-clozapine** Derivatives

Identifier	N-nitroso-desmethyl-clozapine	N-nitroso-clozapine
IUPAC Name	8-chloro-11-(4-nitrosopiperazin-1-yl)-5H-dibenzo[b,e][1][2]diazepine[3]	8-chloro-11-(4-methylpiperazin-1-yl)-5-nitroso-5H-dibenzo[b,e][1][2]diazepine[4][5]
Synonyms	N-Nitroso N-Demethyl Clozapine[3]	Clozapine Impurity 15
CAS Number	6104-71-8 (for parent amine)	156632-03-0[4][5][6][7]
Molecular Formula	C ₁₇ H ₁₆ ClN ₅ O[3]	C ₁₈ H ₁₈ ClN ₅ O[4][5][6]
SMILES	<chem>O=NN(CC1)CCN1C2=NC3=C(NC4=C2C=CC=C4)C=CC(Cl)=C3[3]</chem>	<chem>O=NN1C2=CC=C(Cl)C=C2N=C(N3CCN(C)CC3)C4=CC=CC=C14[4][6]</chem>
InChI	InChI=1S/C17H16ClN5O/c18-12-5-6-15-16(11-12)20-17(13-3-1-2-4-14(13)19-15)22-7-9-23(21-24)10-8-22/h1-6,11,19H,7-10H2	InChI=1S/C18H18ClN5O/c1-22-8-10-23(11-9-22)18-14-4-2-3-5-16(14)24(21-25)17-7-6-13(19)12-15(17)20-18/h2-7,12H,8-11H2,1H3[4][6]

Physicochemical Properties

The following table summarizes the key physicochemical properties of the two **N-nitroso-clozapine** derivatives. It is important to note that much of this data is computed and may not have been experimentally verified.

Table 2: Physicochemical Properties of **N-nitroso-clozapine** Derivatives

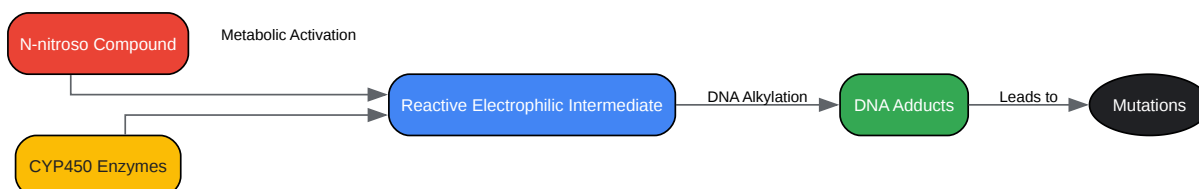
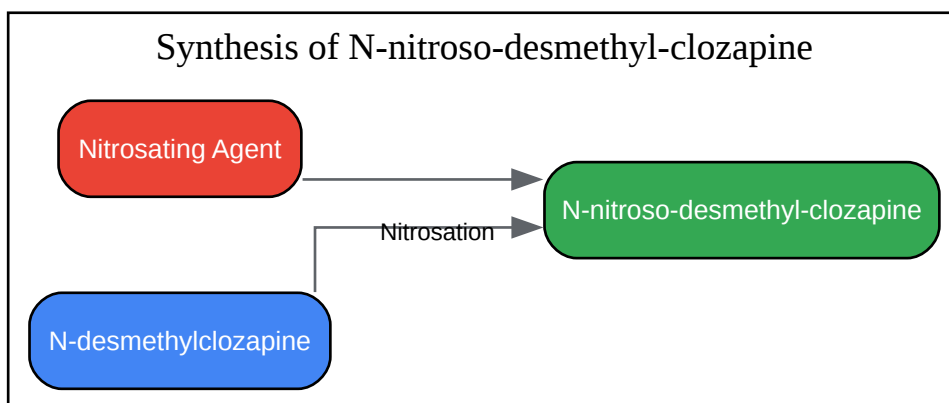
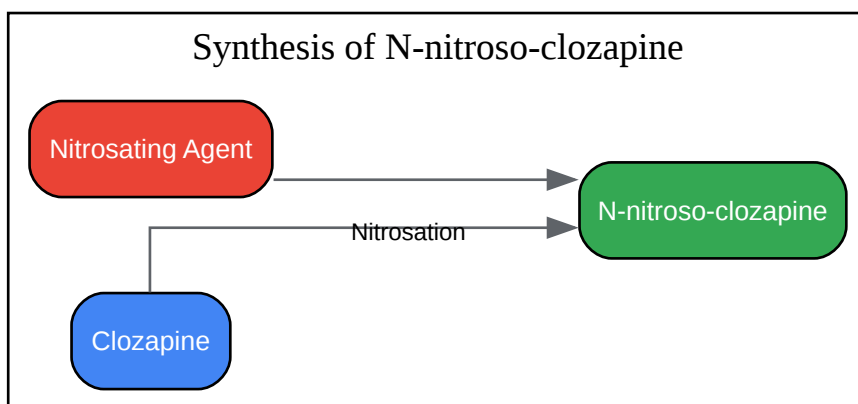
Property	N-nitroso-desmethyl-clozapine	N-nitroso-clozapine
Molecular Weight	341.8 g/mol	355.82 g/mol [8]
Appearance	Not specified	Pale Yellow Solid[5]
Solubility	Not specified	Soluble in DMSO, Methanol[5]
Purity (by HPLC)	Not specified	98.89%[5]
Storage Condition	Not specified	Store at 2-8°C for long-term storage

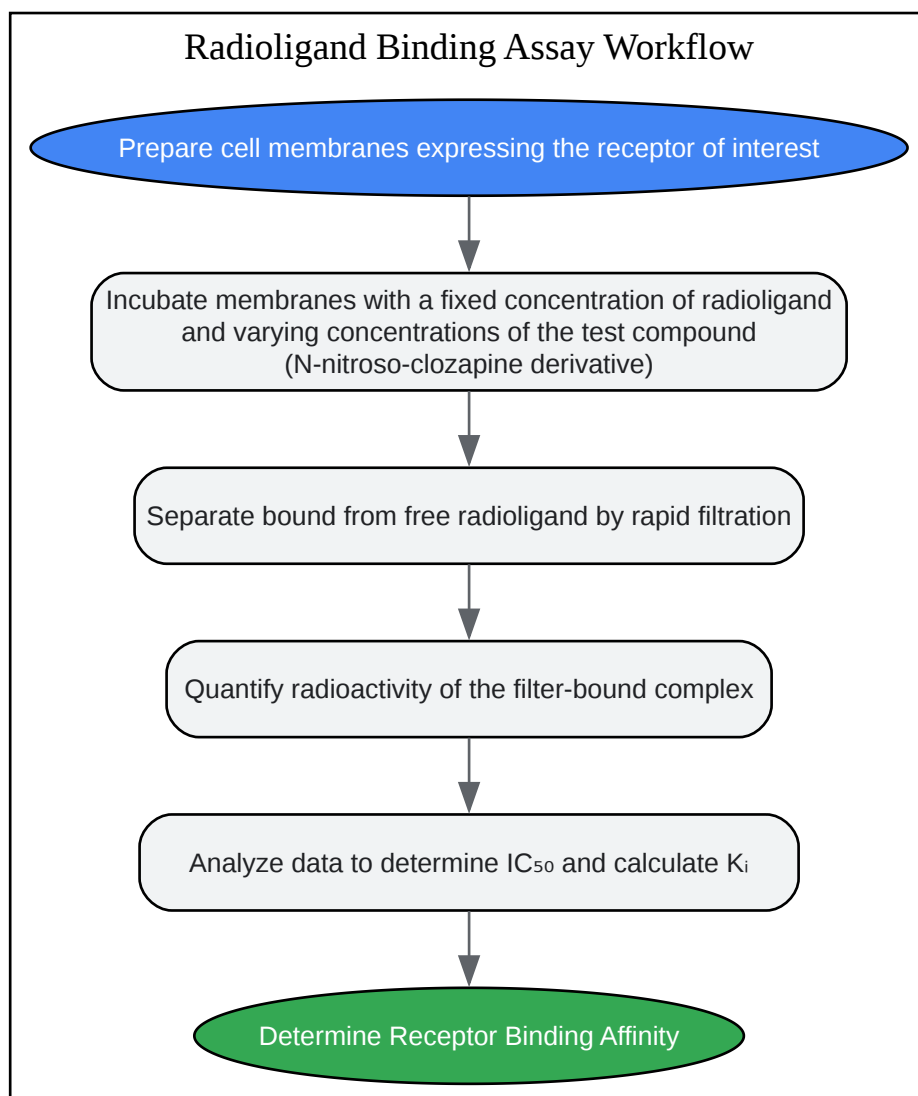
Synthesis and Formulation

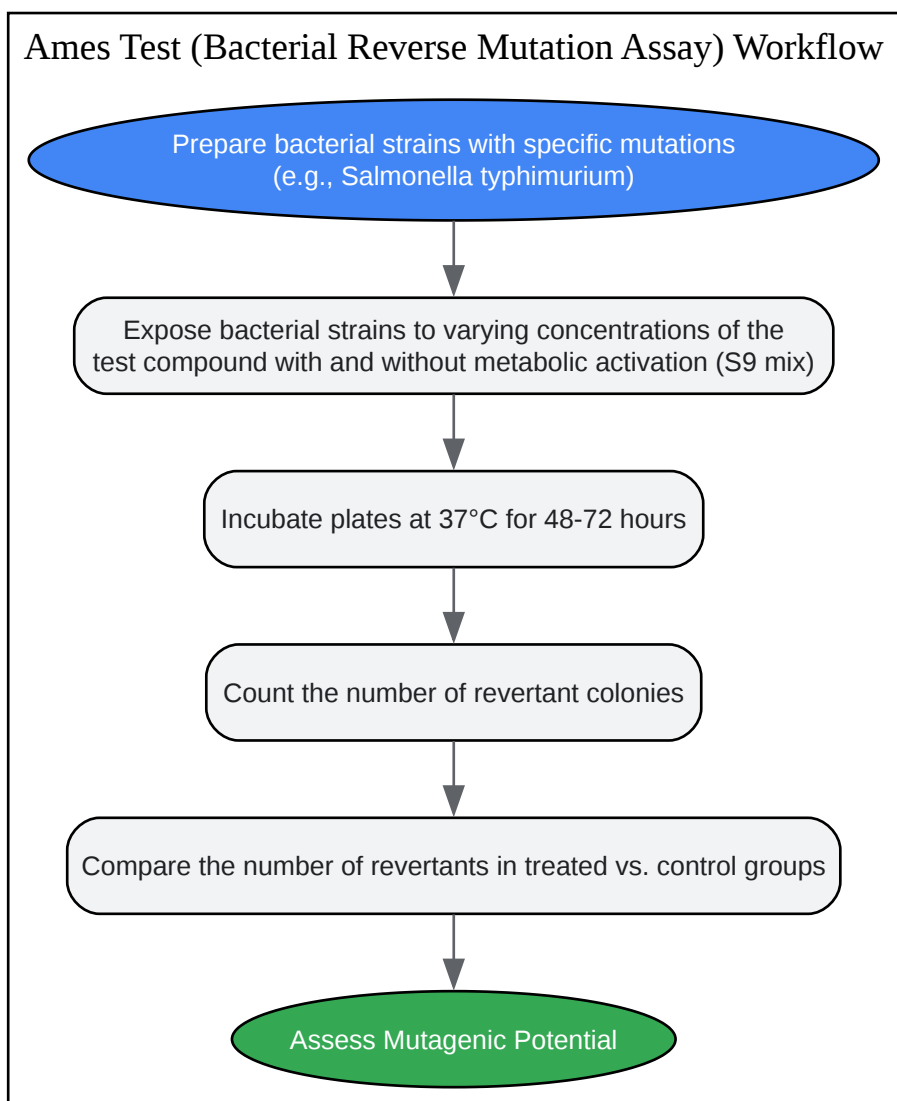
General Synthesis Approach

Detailed experimental protocols for the synthesis of **N-nitroso-clozapine** derivatives are not readily available in peer-reviewed literature. However, their synthesis can be inferred from the general chemistry of nitrosamine formation. These compounds are typically formed by the reaction of a secondary or tertiary amine with a nitrosating agent, such as nitrous acid (formed from nitrite salts under acidic conditions).[9]

The logical synthetic precursors for these impurities are N-desmethylozapine and clozapine, respectively. The nitrosation of N-desmethylozapine would yield N-nitroso-desmethyl-clozapine, while the nitrosation of clozapine could potentially lead to **N-nitroso-clozapine**.







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